

Application Notes and Protocols for Nemiralisib Succinate in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nemiralisib Succinate*

CAS No.: 1364799-98-3

Cat. No.: B15580044

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nemiralisib Succinate, also known as GSK2269557H, is a potent and highly selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) signaling pathway.[1][2] The PI3K/AKT/mTOR pathway is a critical regulator of numerous cellular functions, including cell growth, proliferation, survival, and metabolism. Its dysregulation is a common feature in many human cancers and inflammatory diseases. **Nemiralisib Succinate's** selectivity for the δ isoform of PI3K makes it a valuable tool for investigating the specific roles of this pathway in various cellular and disease models.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Nemiralisib Succinate** stock solutions in dimethyl sulfoxide (DMSO), ensuring accurate and reproducible experimental results.

Quantitative Data Summary

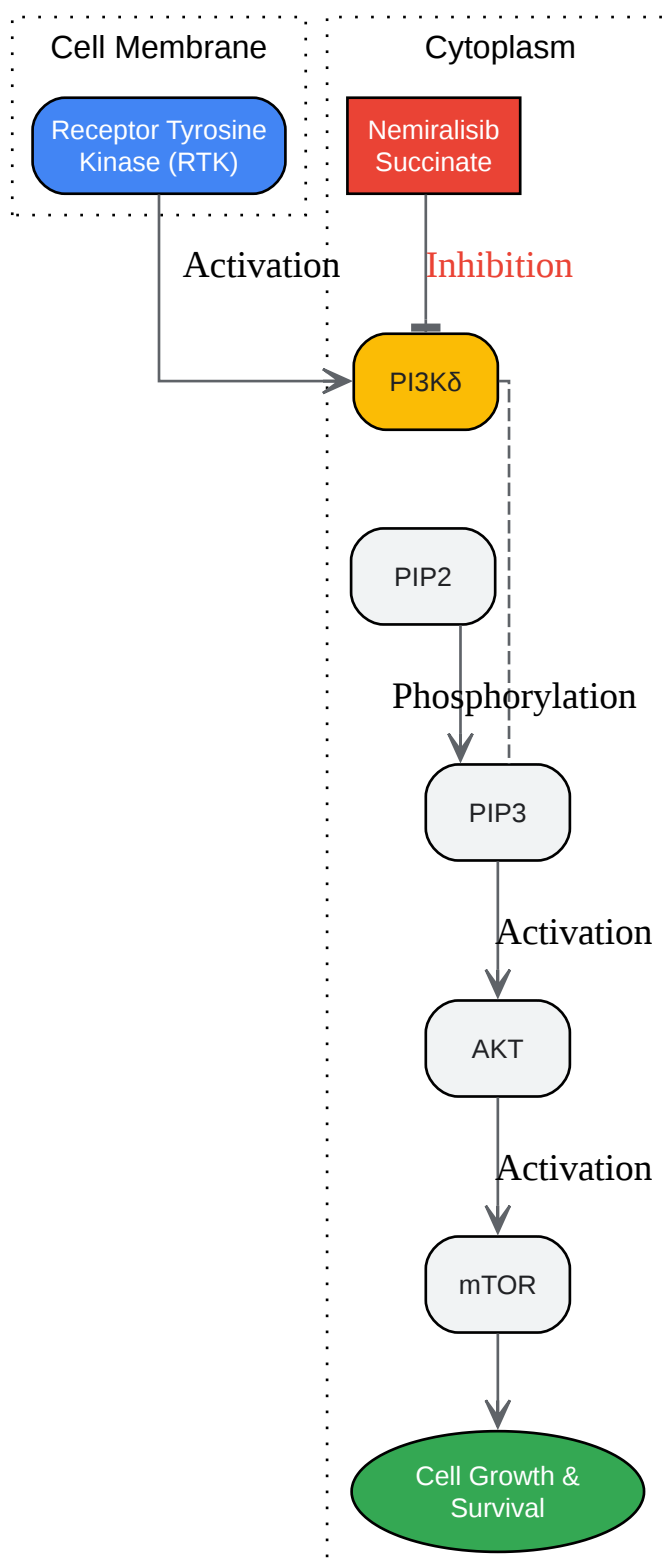
The following table summarizes the key physicochemical properties of **Nemiralisib Succinate**.

Property	Value	Source
Synonyms	GSK2269557H, GSK 2269557H, GSK-2269557H	[1]
CAS Number	1364799-98-3	[1][2][3][4]
Molecular Formula	C ₅₆ H ₆₂ N ₁₂ O ₆	[1]
Molecular Weight	999.19 g/mol	[1]
Solubility	Soluble in DMSO	[1]
Storage (Solid)	0-4°C (short-term), -20°C (long-term)	[1]
Shelf Life (Solid)	>2 years (if stored properly)	[1]

Signaling Pathway and Experimental Workflow

PI3Kδ Signaling Pathway

Nemiralisib Succinate selectively inhibits PI3Kδ, a key enzyme in a crucial cellular signaling pathway. The diagram below illustrates the canonical PI3K/AKT/mTOR pathway and the point of inhibition by Nemiralisib.

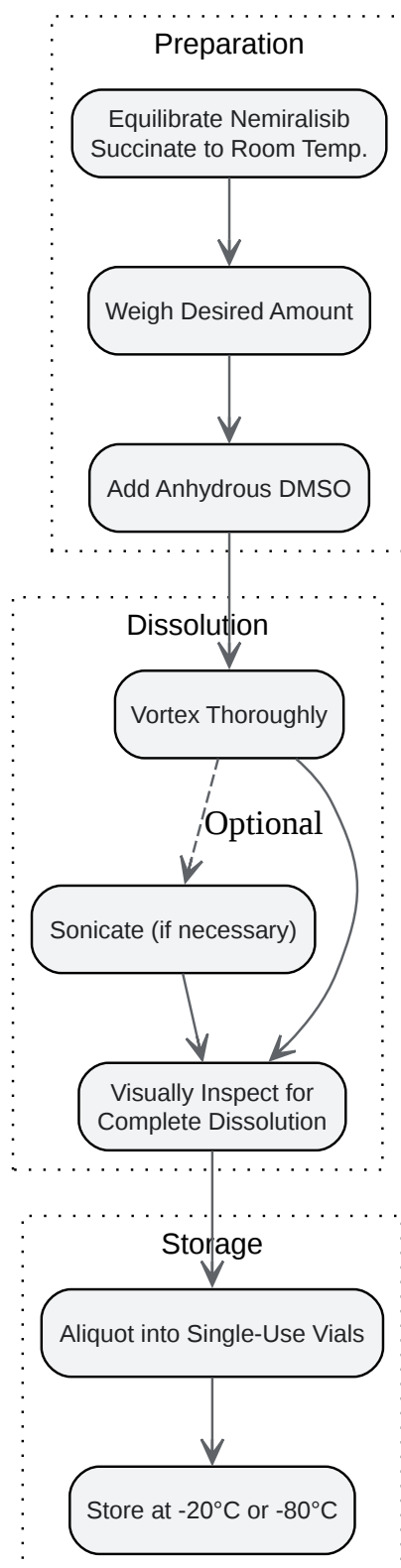


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Caption: PI3Kδ signaling pathway and the inhibitory action of **Nemiralisib Succinate**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a **Nemiralisib Succinate** stock solution in DMSO.



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Caption: Workflow for preparing **Nemiralisib Succinate** stock solution in DMSO.

Experimental Protocols

Materials

- **Nemiralisib Succinate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, amber or light-protected microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Nemiralisib Succinate** in DMSO. This is a commonly used starting concentration for many kinase inhibitors.

- Preparation: Before opening, allow the vial of **Nemiralisib Succinate** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- Calculation: Calculate the volume of DMSO required to achieve a 10 mM stock solution.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - Example for 1 mg of **Nemiralisib Succinate**:
 - Mass = 0.001 g
 - Molecular Weight = 999.19 g/mol
 - Concentration = 0.010 mol/L

- $\text{Volume (L)} = 0.001 \text{ g} / (999.19 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.00010008 \text{ L}$
- $\text{Volume (}\mu\text{L)} = 100.1 \mu\text{L}$
- Weighing: Carefully weigh the desired amount of **Nemiralisib Succinate** powder using a calibrated analytical balance and transfer it to a sterile, light-protected microcentrifuge tube. For small quantities, it may be more practical to add the calculated volume of DMSO directly to the manufacturer's vial.
- Dissolution: Add the calculated volume of anhydrous DMSO to the tube containing the **Nemiralisib Succinate** powder.
- Mixing: Tightly cap the tube and vortex at high speed for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the tube in a water bath for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure there are no visible particles or precipitate.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed, light-protected tubes. Store the aliquots at -20°C for short to medium-term storage (up to one month) or at -80°C for long-term storage (up to 6 months).

Protocol for Preparing Working Solutions

Working solutions for cell culture experiments are prepared by diluting the DMSO stock solution into the appropriate aqueous buffer or cell culture medium.

- Thaw Stock Solution: Thaw a single aliquot of the **Nemiralisib Succinate** stock solution at room temperature.
- Serial Dilution: It is recommended to perform serial dilutions of the DMSO stock in your aqueous buffer or medium. Directly adding a highly concentrated DMSO stock to an aqueous solution can cause the compound to precipitate.

- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Vehicle Control: Always prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the inhibitor. This is crucial for distinguishing the effects of the inhibitor from those of the solvent.
- Immediate Use: It is best practice to prepare working solutions fresh for each experiment.

Safety and Handling Precautions

- Always handle **Nemiralisib Succinate** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **Nemiralisib Succinate** and DMSO before handling.
- DMSO is readily absorbed through the skin and can carry other dissolved chemicals with it. Avoid direct contact.

Stability and Storage

- Solid Form: **Nemiralisib Succinate** is stable for over two years when stored as a solid at -20°C, protected from light and moisture.^[1]
- DMSO Stock Solution: When stored in aliquots at -80°C, DMSO stock solutions of similar small molecule inhibitors are generally stable for up to 6 months. For storage at -20°C, stability is typically maintained for up to one month. Avoid repeated freeze-thaw cycles.
- Aqueous Solutions: **Nemiralisib Succinate** is likely less stable in aqueous solutions. It is recommended to prepare these solutions fresh for each experiment.

Disclaimer: The information provided in these application notes is for research use only. The stability and optimal concentration of **Nemiralisib Succinate** may need to be validated for your specific experimental conditions.

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